

2-chloro-N-propylacetamide safety precautions and handling procedures

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Compound of Interest

Compound Name: **2-chloro-N-propylacetamide**

Cat. No.: **B077628**

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Application Notes and Protocols: 2-chloro-N-propylacetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling procedures, and a general experimental protocol for the use of **2-chloro-N-propylacetamide** in a laboratory setting. The information is compiled to ensure the safety of personnel and the integrity of experimental work.

Safety Precautions and Handling Procedures

2-chloro-N-propylacetamide is a chemical compound that requires careful handling due to its potential health hazards. Adherence to the following safety protocols is mandatory.

Hazard Identification

2-chloro-N-propylacetamide is classified as harmful if swallowed.[1][2]

- GHS Classification: Acute toxicity, Oral (Category 4).[1]
- Signal Word: Warning.[1][2]
- Hazard Statement: H302: Harmful if swallowed.[1][2]

Symptoms related to exposure may include skin inflammation (itching, scaling, reddening), eye redness and pain, and irritation of the respiratory system.[\[1\]](#) Overexposure can lead to serious illness.[\[1\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-chloro-N-propylacetamide** to minimize exposure.

- Eye Protection: Wear chemical safety goggles or a face shield that meets ANSI Z.87.1 standards.[\[3\]](#)[\[4\]](#) Eyewash stations should be readily accessible.[\[5\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.[\[3\]](#) A lab coat or chemical-resistant coverall should be worn to protect the body.[\[3\]](#)[\[6\]](#) Ensure shoes fully cover the feet.[\[3\]](#)
- Respiratory Protection: All handling of the solid compound should be done in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[7\]](#)[\[8\]](#) If engineering controls are not sufficient, a NIOSH-approved respirator is required.[\[3\]](#)[\[9\]](#)

First Aid Measures

In case of exposure, immediate action is critical.

- If Swallowed: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water and call a poison center or doctor immediately.[\[1\]](#)
- If on Skin: Immediately remove contaminated clothing and flush the skin with running water for at least 15 minutes.[\[1\]](#) Seek medical attention if irritation occurs.[\[10\]](#)
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#)[\[5\]](#) Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[1\]](#) Seek medical attention.[\[1\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.[1] Minimize dust generation and accumulation.[1] Do not eat, drink, or smoke in areas where the chemical is handled.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][7] The recommended storage temperature is between 2-8°C.[11][12]

Accidental Release and Disposal

- Spills: In case of a spill, wear appropriate PPE and ensure adequate ventilation.[7] Vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[1][7] Avoid generating dust.[13] Clean the spill area with soap and water.[14]
- Disposal: Dispose of waste, including contaminated containers, through an approved waste disposal plant.[1] Do not allow the product to enter drains or the environment.[7][8] All waste should be treated as hazardous.[14]

Quantitative Data

The following table summarizes the key physical and safety data for **2-chloro-N-propylacetamide**.

Parameter	Value	Reference
CAS Number	13916-39-7	[1] [2] [15]
Molecular Formula	C ₅ H ₁₀ ClNO	[2] [15]
Molecular Weight	135.59 g/mol	[2] [15]
Physical State	Solid	[2] [5] [11]
Appearance	Light brown, Crystalline	[5]
Melting Point	80 - 84 °C	[5]
Boiling Point	105 - 106 °C at 10.5 Torr	[11]
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
Hazard Class	Acute Toxicity 4 (Oral)	[2]
Storage Temperature	2 - 8°C	[11] [12]

Experimental Protocols

While specific experimental applications for **2-chloro-N-propylacetamide** were not detailed in the provided safety literature, a general protocol for its safe handling during a typical laboratory procedure is outlined below. The primary function of the chloroacetamide group is often related to its reactivity, making it useful in synthesis.[\[14\]](#)[\[16\]](#)

General Protocol for Handling 2-chloro-N-propylacetamide

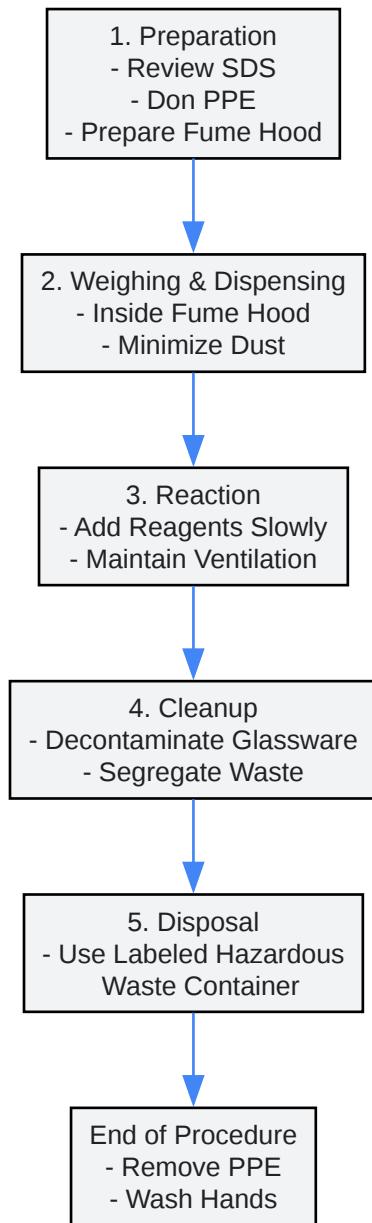
- Preparation and Precaution:
 - Before starting, review the Safety Data Sheet (SDS).
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Don the required PPE: chemical safety goggles, a lab coat, and chemical-resistant gloves.

- Weighing and Dispensing:
 - Perform all weighing and dispensing of the solid **2-chloro-N-propylacetamide** inside a chemical fume hood to prevent inhalation of dust.
 - Use a spatula to carefully transfer the desired amount from the storage container to a tared weigh boat or reaction vessel.
 - Close the storage container tightly immediately after use.
- Reaction Setup:
 - If dissolving the compound, add the solvent to the solid slowly in the reaction vessel within the fume hood.
 - Assemble the reaction apparatus securely.
 - Throughout the experiment, maintain ventilation and wear appropriate PPE.
- Post-Reaction Workup and Cleanup:
 - Quench the reaction and perform extractions within the fume hood.
 - All glassware that came into contact with **2-chloro-N-propylacetamide** should be decontaminated. Rinse with an appropriate solvent and then wash with soap and water.
 - Collect all waste, including unused material, contaminated solvents, and disposable labware (e.g., gloves, weigh boats), in a clearly labeled hazardous waste container.[\[14\]](#)
- Final Steps:
 - Wipe down the work surface in the fume hood.
 - Remove PPE in the correct order to avoid self-contamination.
 - Wash hands thoroughly with soap and water.

Visualizations

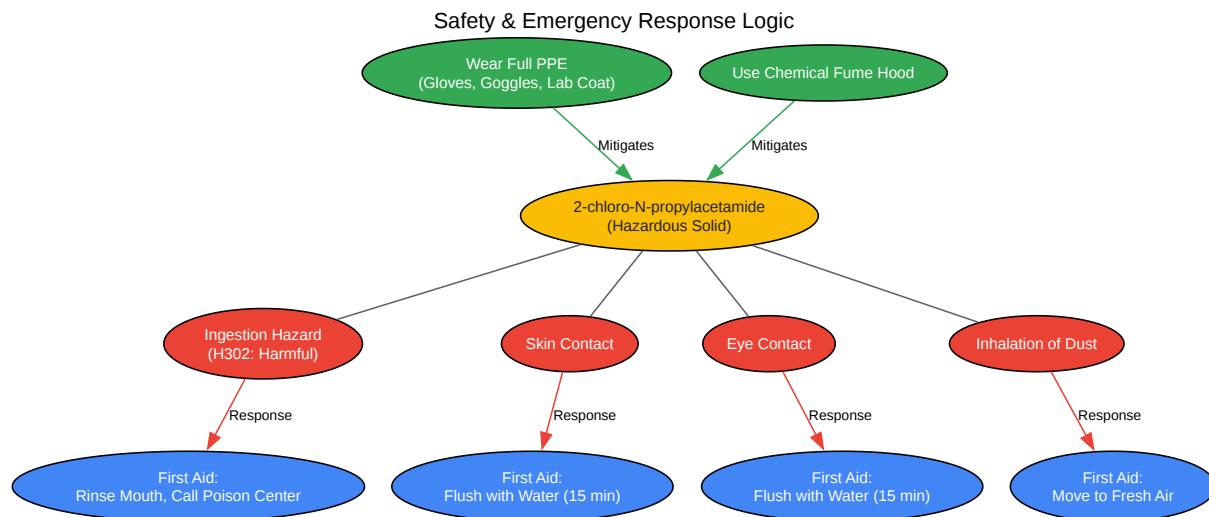
The following diagrams illustrate key safety workflows and relationships for handling **2-chloro-N-propylacetamide**.

Safe Handling Workflow for 2-chloro-N-propylacetamide



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Caption: A workflow for the safe handling of **2-chloro-N-propylacetamide**.



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Caption: Key safety considerations and emergency responses.

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